

Application Note: UPLC-MS/MS for Amantadine-d6 in Human Plasma

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Compound of Interest

Compound Name: Amantadine-d6

Cat. No.: B15141316

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This document provides a detailed protocol for the quantification of Amantadine in human plasma using a sensitive and robust UPLC-MS/MS method. **Amantadine-d6** is utilized as the internal standard (IS) to ensure accuracy and precision. This method is suitable for therapeutic drug monitoring, pharmacokinetic studies, and bioequivalence studies.

Introduction

Amantadine is an antiviral and antiparkinsonian drug. Monitoring its concentration in plasma is crucial to ensure therapeutic efficacy and avoid potential toxicity. This UPLC-MS/MS method offers high selectivity and sensitivity for the determination of amantadine in human plasma. The use of a deuterated internal standard, **Amantadine-d6**, corrects for matrix effects and variations in sample processing.

Experimental

- Amantadine hydrochloride (analytical standard)
- **Amantadine-d6** (internal standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)

- Ammonium formate
- Ultrapure water
- Human plasma (drug-free)

Two primary methods for sample preparation are presented: protein precipitation and solid-phase extraction (SPE).

2.2.1. Protein Precipitation (PPT)

This method is rapid and straightforward, suitable for high-throughput analysis.

- To a 1.5 mL microcentrifuge tube, add 100 µL of human plasma.
- Add 20 µL of the working internal standard solution (**Amantadine-d6** in methanol).
- Add 300 µL of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 13,000 rpm for 5 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Vortex briefly and transfer to a UPLC vial for analysis.

2.2.2. Solid-Phase Extraction (SPE)

SPE provides a cleaner extract, reducing matrix effects and improving sensitivity.

- Condition a Phenomenex Strata-X-C 33 µm SPE cartridge with 1 mL of methanol followed by 1 mL of ultrapure water.^[1]
- To 200 µL of human plasma, add the internal standard, **Amantadine-d6**.^[1]

- Load the plasma sample onto the conditioned SPE cartridge.
- Wash the cartridge with 1 mL of 0.1% formic acid in water, followed by 1 mL of methanol.
- Elute the analyte and internal standard with 1 mL of 5% ammonium hydroxide in methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Vortex briefly and transfer to a UPLC vial for analysis.

The analysis is performed on a UPLC system coupled to a triple quadrupole mass spectrometer.

Chromatographic Conditions

Parameter	Condition
UPLC System	Waters ACQUITY UPLC or equivalent
Column	Synergi™ Hydro-RP C18 (150 mm × 4.6 mm, 4 µm)[1]
Mobile Phase A	10 mM Ammonium formate, pH 3.0[1]
Mobile Phase B	Acetonitrile[1]
Gradient	80% B[1]
Flow Rate	0.8 mL/min
Injection Volume	5 µL
Column Temperature	40°C
Autosampler Temp	10°C

Mass Spectrometric Conditions

Parameter	Condition
Mass Spectrometer	Triple Quadrupole Mass Spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
MRM Transitions	See Table 1
Ion Source Temp	500°C
Ion Spray Voltage	5500 V
Curtain Gas	30 psi
Collision Gas	8 psi
Nebulizer Gas (GS1)	50 psi
Heater Gas (GS2)	50 psi

Table 1: MRM Transitions and Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (V)	Declustering Potential (V)
Amantadine	152.1	135.1	150	25	80
Amantadine-d6	158.0	141.1	150	25	80

Note: The specific parameters for collision energy and declustering potential may require optimization on the instrument used.

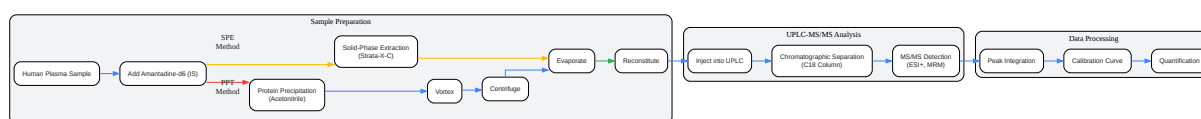
Data Analysis and Quantification

Calibration curves are constructed by plotting the peak area ratio of amantadine to the internal standard (**Amantadine-d6**) against the concentration of amantadine standards. A linear regression with a weighting factor of $1/x^2$ is typically used. The concentration of amantadine in the quality control and unknown samples is then determined from the calibration curve.

Table 2: Method Validation Parameters

Parameter	Result
Linearity Range	0.50 - 500 ng/mL[1]
Correlation Coefficient (r^2)	≥ 0.9969 [1]
Limit of Detection (LOD)	0.18 ng/mL[1]
Lower Limit of Quantification (LLOQ)	0.50 ng/mL
Intra-batch Precision (%CV)	$\leq 5.42\%$ [1]
Inter-batch Precision (%CV)	$\leq 5.42\%$ [1]
Accuracy (%)	98.47% to 105.72%[1]
Extraction Recovery	97.89% - 100.28%[1]

Experimental Workflow Diagram



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Caption: UPLC-MS/MS workflow for Amantadine in human plasma.

Conclusion

The described UPLC-MS/MS method is a reliable and sensitive approach for the quantification of amantadine in human plasma. The use of **Amantadine-d6** as an internal standard ensures high accuracy and precision, making it suitable for a variety of clinical and research applications. The choice between protein precipitation and solid-phase extraction for sample preparation will depend on the specific requirements of the study, such as required sensitivity and sample throughput.

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References

- 1. researchgate.net [researchgate.net]
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